

solubility of (-)-Menthylloxyacetic acid in organic solvents

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Compound of Interest

Compound Name: (-)-Menthylloxyacetic acid

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An In-depth Technical Guide to the Solubility of **(-)-Menthylloxyacetic Acid** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the solubility of **(-)-Menthylloxyacetic acid**, a widely used chiral resolving agent. Due to the limited availability of public quantitative solubility data, this document focuses on providing a detailed experimental protocol for determining its solubility in various organic solvents. This allows researchers to generate precise data tailored to their specific laboratory conditions and solvent systems.

Introduction to (-)-Menthylloxyacetic Acid

(-)-Menthylloxyacetic acid is a chiral auxiliary agent frequently employed in the resolution of racemates, a critical step in the development of enantiomerically pure pharmaceuticals. Its physical and chemical properties are summarized in Table 1. Understanding its solubility is paramount for optimizing resolution processes, including crystallization and chromatography, as well as for developing robust and efficient drug manufacturing protocols.

Table 1: Physicochemical Properties of **(-)-Menthylloxyacetic Acid**

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₂ O ₃	[1][2]
Molecular Weight	214.30 g/mol	[1][2]
Melting Point	52-55 °C	[1]
Boiling Point	163-164 °C at 10 mmHg	[1]
Density	1.01 g/mL at 20 °C	[1]
Optical Activity	[α] _D ²⁵ -92.5° (c=4 in methanol)	[1]
Appearance	White to light yellow crystal powder	[1]

Quantitative Solubility Data

A thorough search of scientific literature and chemical databases did not yield specific quantitative solubility data for **(-)-Menthylloxyacetic acid** in a range of common organic solvents. The notation "[α]_D²⁵ -92.5°, c = 4 in methanol"[1] indicates that it is soluble in methanol to at least a concentration of 4 g/100 mL at 25°C, but this is not its saturation solubility.

Given the absence of comprehensive data, the following sections provide a detailed experimental protocol for researchers to determine the solubility of **(-)-Menthylloxyacetic acid** in their solvents of interest.

Experimental Protocol: Determination of Solubility by the Gravimetric Method

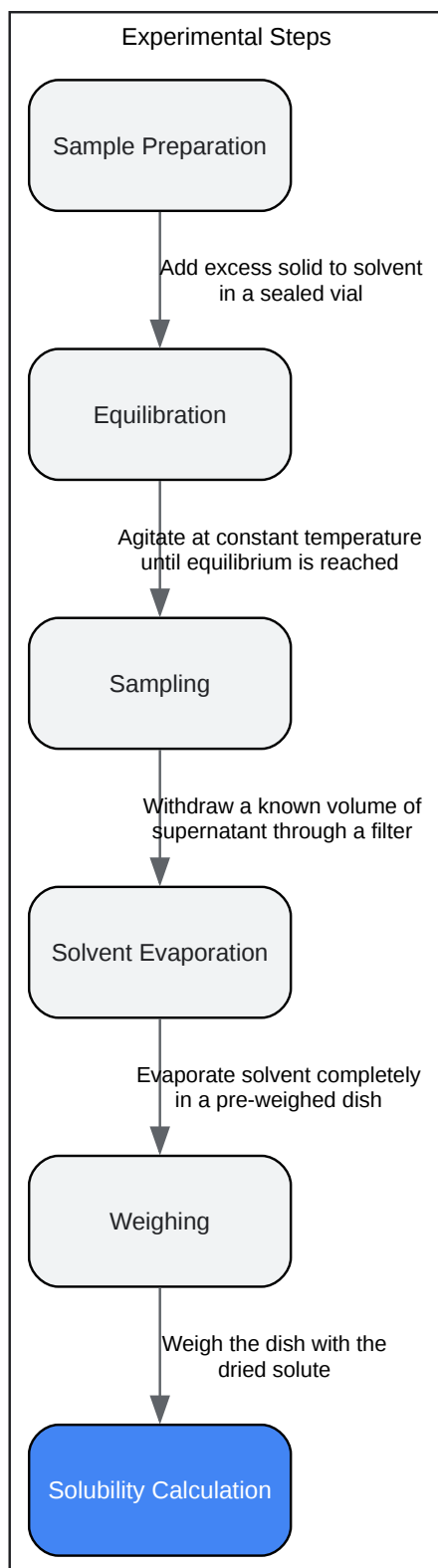
The gravimetric method is a straightforward and reliable technique for determining the solubility of a solid in a liquid.[3][4][5] It involves preparing a saturated solution, taking a known volume of the clear supernatant, evaporating the solvent, and weighing the remaining solid solute.

Materials and Equipment

- **(-)-Menthylloxyacetic acid**
- Selected organic solvents (e.g., methanol, ethanol, acetone, ethyl acetate, toluene)
- Analytical balance (accurate to ± 0.0001 g)
- Thermostatic shaker or water bath
- Vials or flasks with airtight seals
- Syringes and syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE)
- Pre-weighed evaporation dishes or vials
- Drying oven
- Pipettes and other standard laboratory glassware

Experimental Workflow

The following diagram illustrates the key steps in the gravimetric determination of solubility.



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Caption: Workflow for Gravimetric Solubility Determination.

Detailed Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **(-)-Menthylloxyacetic acid** to a vial containing a known volume of the desired organic solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a thermostatic shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient period to ensure that equilibrium is reached. This can take several hours to days, depending on the solvent and the solute. To confirm equilibrium, samples can be taken at different time points (e.g., 24, 48, and 72 hours) and the solubility measured. Equilibrium is reached when consecutive measurements yield the same value.
- Sampling:
 - Once equilibrium is established, stop the agitation and allow the undissolved solid to settle.
 - Carefully withdraw a precise volume (e.g., 1 or 5 mL) of the clear supernatant using a pre-heated or room temperature syringe to avoid premature crystallization.
 - Immediately pass the solution through a syringe filter into a pre-weighed, clean, and dry evaporation dish. This step is critical to remove any undissolved solid particles.
- Solvent Evaporation:
 - Place the evaporation dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the **(-)-Menthylloxyacetic acid**. A temperature slightly above the boiling point of the solvent is generally suitable. The relatively low boiling point of the acid itself (163-164 °C at reduced pressure) should be considered to avoid loss of the compound. A vacuum oven can be used for high-boiling point solvents.

- Weighing and Calculation:

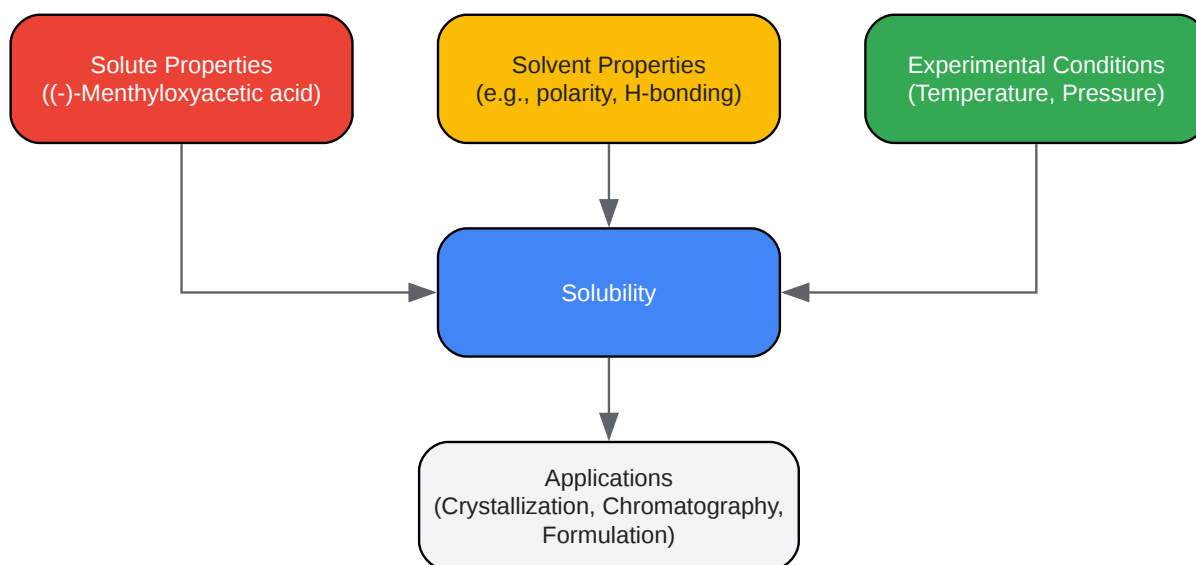
- After the solvent has completely evaporated, cool the evaporation dish in a desiccator to room temperature and weigh it on an analytical balance.
- Repeat the drying and weighing process until a constant weight is obtained.
- The solubility (S) can be calculated using the following formula:

$$S \text{ (g/L)} = (\text{Mass of dish and solute} - \text{Mass of empty dish}) / \text{Volume of supernatant taken}$$

The solubility can also be expressed in other units, such as g/100 mL or mol/L.

Logical Relationships in Solubility Studies

The following diagram outlines the logical relationships between the key factors influencing and determined by solubility experiments.



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Caption: Factors Influencing and Applications of Solubility.

Conclusion

While specific quantitative solubility data for **(-)-Menthylloxyacetic acid** in organic solvents is not readily available in the public domain, this guide equips researchers with the necessary knowledge to determine these values accurately. The provided gravimetric method is a robust and accessible technique for generating the critical data needed for the successful application of **(-)-Menthylloxyacetic acid** in chiral resolutions and other areas of drug development. By systematically measuring solubility under various conditions, scientists can optimize their processes, leading to improved efficiency and purity of the final active pharmaceutical ingredients.

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